

MMT3-72 stability and storage conditions

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Compound of Interest

Compound Name: MMT3-72
Cat. No.: B12368558

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MMT3-72 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **MMT3-72**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **MMT3-72** solid powder?

For long-term stability, **MMT3-72** in its solid form should be stored at -20°C for up to 12 months or at 4°C for up to 6 months.[\[1\]](#)

Q2: How should I store **MMT3-72** once it is dissolved in a solvent?

MMT3-72 solutions can be stored at -80°C or -20°C for up to 6 months.[\[1\]](#) To minimize freeze-thaw cycles, it is recommended to aliquot the solution into single-use volumes.

Q3: What is the recommended solvent for reconstituting **MMT3-72**?

MMT3-72 can be dissolved in DMSO to prepare a stock solution, for example, at a concentration of 10 mM.[\[1\]](#) For cell-based assays, ensure the final concentration of DMSO is not detrimental to the cells.

Q4: Is **MMT3-72** sensitive to light?

While specific photostability data for **MMT3-72** is not readily available, it is good laboratory practice to protect all research compounds from prolonged light exposure. Store solutions in amber vials or tubes wrapped in foil.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Reduced or no activity of the compound in experiments.	Improper storage leading to degradation.	- Verify that the compound has been stored according to the recommended conditions (see tables below).- Use a fresh vial of the compound if degradation is suspected.- Perform a quality control check, if possible.
Precipitation observed in the stock solution upon thawing.	Poor solubility or solution instability at a specific concentration or temperature.	- Gently warm the solution to 37°C and vortex to redissolve the precipitate.- If precipitation persists, consider preparing a fresh, lower concentration stock solution.- Centrifuge the vial to pellet the precipitate and use the supernatant, noting the potential for inaccurate concentration.
Inconsistent experimental results between different batches.	Variation in compound stability or handling.	- Ensure consistent storage and handling procedures for all aliquots and batches.- Aliquot stock solutions to minimize freeze-thaw cycles.- Qualify each new batch of the compound before use in critical experiments.

Storage Condition Summary

Solid **MMT3-72** Powder

Storage Temperature	Duration
-20°C	12 Months
4°C	6 Months

MMT3-72 in Solvent

Storage Temperature	Duration
-80°C	6 Months
-20°C	6 Months

Data sourced from ProbeChem's product information page.[\[1\]](#)

Experimental Protocols

Protocol for Reconstitution of **MMT3-72**

- Preparation: Before opening, bring the vial of **MMT3-72** powder to room temperature to prevent moisture condensation.
- Solvent Addition: Add the calculated volume of DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Dissolution: Vortex the vial until the powder is completely dissolved. Gentle warming to 37°C can aid in dissolution.
- Aliquoting and Storage: Aliquot the stock solution into single-use, light-protected vials. Store immediately at -80°C or -20°C.

MMT3-72 Mechanism of Action and Activation

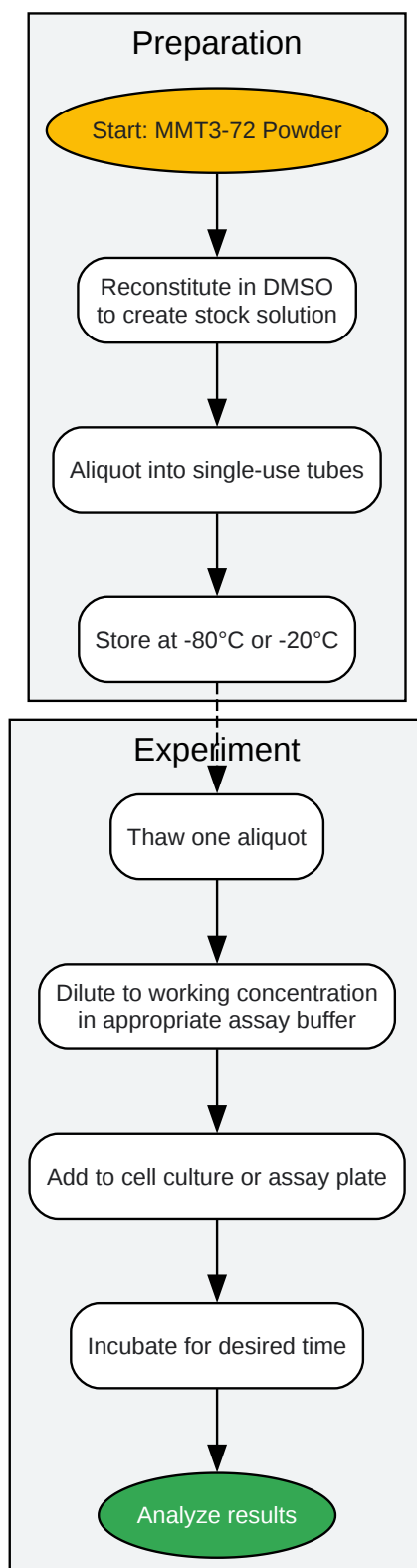
MMT3-72 is designed as a gastrointestinal locally-activating Janus kinase (JAK) inhibitor. In the colon, it is converted by bacterial azoreductases into its active metabolite, **MMT3-72-M2**, which is a potent inhibitor of JAK1, JAK2, and TYK2.



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Caption: Activation pathway of the **MMT3-72** prodrug.

Experimental Workflow for Preparing **MMT3-72** for In Vitro Assays



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Caption: Workflow for preparing **MMT3-72** for experiments.

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References

- 1. MMT3-72 | JAK inhibitor | Probechem Biochemicals [probechem.com]
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